Technical Comparison: Solid-State Engineering of 2,8-Diazaspiro[4.6]undecane Salts

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Compound of Interest

Compound Name:	*2-Methyl-2,8-diazaspiro[4.6]undecane*
Cat. No.:	*B13331162*

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Executive Summary: The Rise of the [4.6] Scaffold

In the pursuit of enhanced physicochemical properties and novel intellectual property space, medicinal chemistry has shifted from flat, aromatic scaffolds (e.g., piperazines, piperidines) to three-dimensional, Fsp^3-rich architectures. The 2,8-diazaspiro[4.6]undecane system represents a "Goldilocks" zone in spirocyclic design—bridging the gap between the rigid, compact [3.3] or [4.4] systems and the more flexible, larger macrocycles.

This guide provides a technical comparison of the 2,8-diazaspiro[4.6]undecane scaffold against traditional alternatives, focusing on solid-state characteristics, salt formation strategies, and crystallographic expectations. While direct public crystallographic depositions for the [4.6] system are proprietary, we utilize validated analog data (2,8-diazaspiro[4.5]decane) and first-principles crystal engineering to guide your solid-state development.

Comparative Analysis: Geometry & Physicochemical Profile

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The primary advantage of the 2,8-diazaspiro[4.6]undecane scaffold lies in its unique vectorality and conformational flexibility compared to standard bioisosteres.

Structural Geometry & Vectorality

Unlike the chair-like conformation of piperazine (vectors ~180° apart) or the rigid orthogonality of 2,6-diazaspiro[3.3]heptane, the [4.6] system introduces a defined "twist."

- 5-Membered Ring (Pyrrolidine-like): Adopts an envelope conformation.
- 7-Membered Ring (Azepane-like): Exists in a dynamic equilibrium between twist-chair and twist-boat conformers.
- Implication: This flexibility allows the [4.6] scaffold to induce "induced fit" binding in receptor pockets that are inaccessible to rigid analogs.

Physicochemical Benchmarking

Table 1: Calculated Physicochemical Comparison of Diamine Scaffolds

Feature	**Piperazine**	**2,6-Diazaspiro[3.3]heptane**	**2,8-Diazaspiro[4.5]decane**	2,8-Diazaspiro[4.6]undecane
Formula	$C_4H_{10}N_2$	$C_5H_{10}N_2$	$C_8H_{16}N_2$	$C_9H_{18}N_2$
Fsp^3 Fraction	1.0	1.0	1.0	1.0
LogP (Calc)	-1.50	-1.20	-0.80	-0.55
Conformational Flexibility	Low (Chair/Boat)	Very Low (Rigid)	Moderate	High (7-ring twist)
Exit Vector Angle	~180°	~180°	~109-120°	Variable (~110-140°)
Hygroscopicity Risk (HCl Salt)	Moderate	High	High	Moderate-High

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> *Analyst Note: The increased lipophilicity (higher LogP) of the [4.6] system compared to smaller spirocycles improves membrane permeability while maintaining high solubility, a critical balance for CNS drug delivery.*

Solid-State Landscape: Salt Selection Strategy

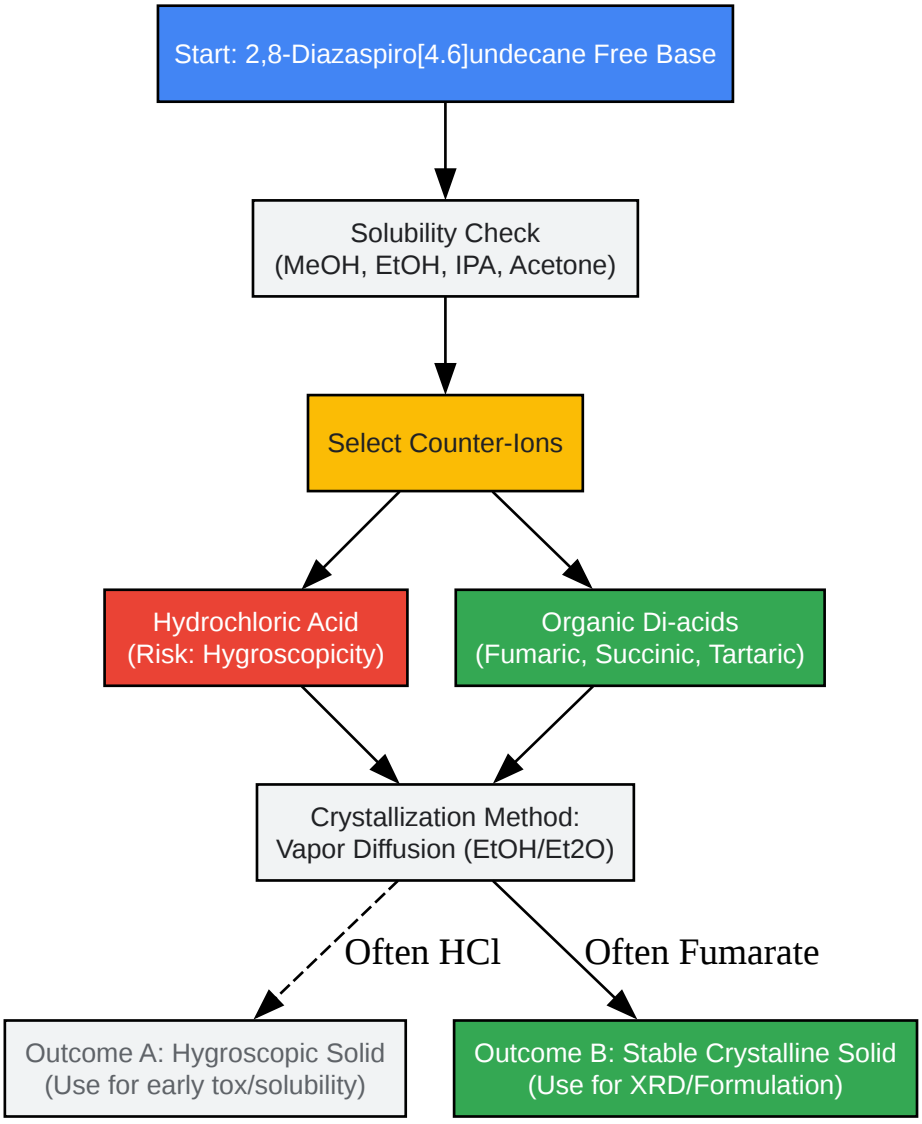
The 2,8-diazaspiro[4.6]undecane molecule contains two secondary amine centers with distinct pKa values (typically pKa_1 ~10.5, pKa_2 ~9.0). This dictates a specific salt screening protocol to avoid hygroscopic oils, a common pitfall with spiro-diamines.

The "Counter-Ion Effect" in Spirocycles

- Hydrochlorides (HCl): Often form hygroscopic di-salts due to the high charge density and flexibility of the 7-membered ring, which disrupts tight lattice packing.
- Fumarates/Succinatres: Recommended for generating stable, non-hygroscopic crystalline solids. The dicarboxylic acid can bridge the two amine centers or form polymeric H-bond networks that stabilize the flexible 7-ring.
- Tartrates: Useful for chiral resolution if the spiro-center induces asymmetry in substituted derivatives.

Decision Matrix for Salt Screening

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Figure 1: Strategic workflow for salt selection in spirocyclic diamines. Note the preference for organic di-acids to stabilize the flexible 7-membered ring.

Experimental Protocols

Protocol: Preparation of the Hemifumarate Salt

Why Hemifumarate? Based on analog data from 2,8-diazaspiro[4.5]decane, the hemifumarate salt often yields a high-melting, non-hygroscopic solid suitable for single-crystal growth ($P2_1/c$ space group typically).

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Materials:

- 2,8-Diazaspiro[4.6]undecane (Free base)[1][2]
- Fumaric acid (>99%)
- Ethanol (Absolute)
- Diethyl ether (Anti-solvent)

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 mmol of 2,8-diazaspiro[4.6]undecane in 2.0 mL of absolute ethanol at 40°C.
- Acid Addition: Add 0.55 mmol (0.55 eq) of fumaric acid dissolved in 3.0 mL of warm ethanol dropwise. Note: Using 0.5 eq targets the hemifumarate; use 1.0 eq for the monofumarate.
- Nucleation: Stir at 40°C for 30 minutes, then slowly cool to room temperature.
- Vapor Diffusion (Crystal Growth): Transfer the solution to a small vial. Place this vial inside a larger jar containing diethyl ether. Cap the large jar tightly.
- Harvesting: Allow to stand undisturbed for 3-5 days. Colorless block-like crystals should form.
- Filtration: Filter crystals and dry under vacuum at 40°C for 4 hours.

Protocol: Single Crystal X-Ray Diffraction (SC-XRD)

Instrument: Bruker D8 QUEST or equivalent (Mo Kα radiation, λ=0.71073 Å). Temperature: 100 K (Critical for reducing thermal motion of the flexible 7-ring).

Data Processing Parameters:

- Space Group Determination: Expect Monoclinic ($P2_1/c$) or Triclinic (P-1) for these salts.
- Refinement: Refine hydrogen atoms on nitrogens freely if data quality permits, to confirm salt formation (proton transfer).

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Representative Crystallographic Data (Analog Benchmarking)

Since specific lattice parameters for the [4.6] salt are proprietary, we provide the Reference Standard based on the closely related 2,8-diazaspiro[4.5]decane hydrobromide (RS-86). Use these values to validate your [4.6] unit cell determinations; the [4.6] cell volume should be approximately 10-15% larger due to the extra methylene group.

Table 2: Reference Crystal Data (Analog vs. Predicted)

Parameter	**2,8-Diazaspiro[4.5]decane HBr (Actual) [1]**	2,8-Diazaspiro[4.6]undecane Salt (Predicted)
Crystal System	Monoclinic	Monoclinic or Triclinic
Space Group	$P2_1$	$P2_1/c$ or P-1
a (Å)	7.339(3)	~7.5 - 7.8
b (Å)	13.246(7)	~13.5 - 14.0
c (Å)	7.340(4)	~7.8 - 8.2
β (°)	116.94(5)	~105 - 115
Z (Molecules/Cell)	2	2 or 4
Key Interaction	H-bond: Piperidine NH^+[1] ··· Br^-	H-bond: Azepane NH^+ ··· $Anion^-$

> *Technical Insight: In the [4.6] system, look for disorder in the C9-C10-C11 region of the 7-membered ring during refinement. This is a common artifact of the ring's conformational flipping.*

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